

An In-depth Technical Guide to p53 Activator 12 (Compound 510B)

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Compound of Interest

Compound Name: p53 Activator 12

Cat. No.: B12365203

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Abstract

p53 Activator 12, also identified as compound 510B, is a novel small molecule designed to reactivate mutant forms of the tumor suppressor protein p53. The p53 protein, often called the "guardian of the genome," plays a critical role in preventing cancer by controlling cell cycle arrest and apoptosis. In a significant percentage of human cancers, the TP53 gene is mutated, leading to a non-functional p53 protein that is unable to bind to DNA and carry out its tumor-suppressive functions. **p53 Activator 12** represents a promising therapeutic strategy by specifically binding to these mutant p53 proteins and restoring their native DNA-binding capabilities, thereby reactivating the p53 signaling pathway and inducing apoptosis in cancer cells. This technical guide provides a comprehensive overview of the available data on **p53 Activator 12**, including its mechanism of action, chemical properties, and the experimental protocols used for its characterization.

Introduction

The tumor suppressor protein p53 is a transcription factor that responds to cellular stress signals, such as DNA damage, oncogene activation, and hypoxia, by inducing cell cycle arrest, senescence, or apoptosis.^[1] Mutations in the TP53 gene are one of the most common genetic alterations in human cancers, leading to the expression of a dysfunctional p53 protein that not only loses its tumor-suppressive functions but can also gain oncogenic properties.

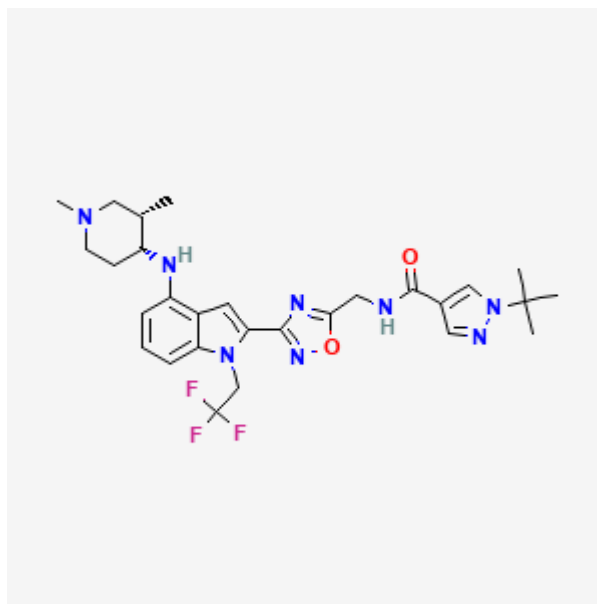
The reactivation of mutant p53 has emerged as a compelling therapeutic approach for cancer treatment. Small molecules that can stabilize the wild-type conformation of mutant p53 and restore its DNA-binding ability are of significant interest. **p53 Activator 12** (compound 510B) is a potent activator of mutant p53, designed to address this therapeutic need.^[2]

Chemical Properties and Structure

The chemical identity and properties of **p53 Activator 12** are summarized in the table below.

Property	Value
Compound Name	p53 Activator 12
Synonym	Compound 510B
CAS Number	2746374-04-7
Molecular Formula	C ₂₈ H ₃₅ F ₃ N ₈ O ₂
Molecular Weight	584.63 g/mol

Chemical Structure

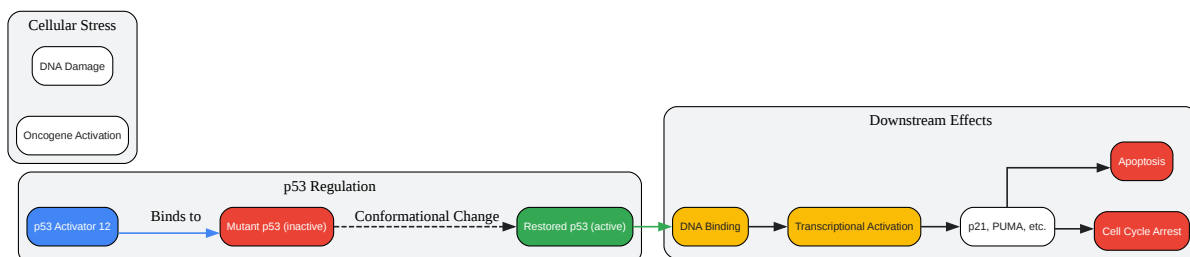


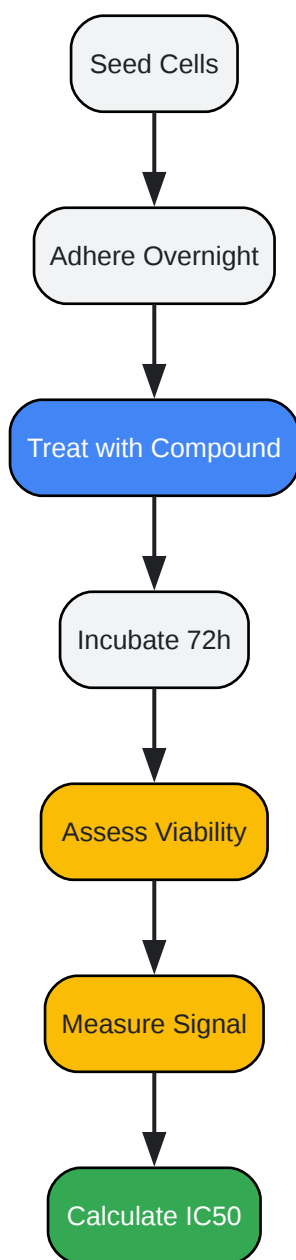
^[3]

Mechanism of Action

p53 Activator 12 functions by directly binding to mutant p53 proteins.[2] This binding event is believed to induce a conformational change in the mutant p53, restoring its ability to bind to its consensus DNA sequences in the promoter regions of its target genes. The reactivated p53 can then transcriptionally activate downstream effector genes, such as p21 (CDKN1A) and PUMA (BBC3), leading to the induction of cell cycle arrest and apoptosis in cancer cells.

The primary mechanism of action can be visualized through the following signaling pathway:





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References

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